

6-Bromo-2-naphthol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-Bromo-2-naphthol

Cat. No.: B032079

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CAS Number: 15231-91-1

Synonyms: 6-Bromonaphthalen-2-ol, 2-Naphthalenol, 6-bromo-, 6-Bromo-beta-naphthol

This technical guide provides an in-depth overview of **6-Bromo-2-naphthol**, a versatile aromatic organic compound. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document covers the compound's chemical and physical properties, detailed synthesis protocols, and its applications, particularly in the pharmaceutical industry.

Chemical and Physical Properties

6-Bromo-2-naphthol is a halogenated derivative of 2-naphthol. It is a solid at room temperature, typically appearing as an off-white to beige powder. The presence of the bromine atom and the hydroxyl group on the naphthalene core imparts specific reactivity and properties to the molecule, making it a valuable intermediate in organic synthesis.

Table 1: Physical and Chemical Properties of **6-Bromo-2-naphthol**

Property	Value
Molecular Formula	C ₁₀ H ₇ BrO
Molecular Weight	223.07 g/mol
Melting Point	122-124 °C
Boiling Point	353.8 °C at 760 mmHg
Density	1.614 g/cm ³
Flash Point	167.8 °C
Vapor Pressure	1.71E-05 mmHg at 25°C
Appearance	Off-white to beige powder
Solubility	Insoluble in water; soluble in ethanol, benzene

Synthesis of 6-Bromo-2-naphthol

The synthesis of **6-Bromo-2-naphthol** is a well-established process in organic chemistry, typically involving the bromination of 2-naphthol followed by a reduction step. The following protocol is a common method for its preparation.

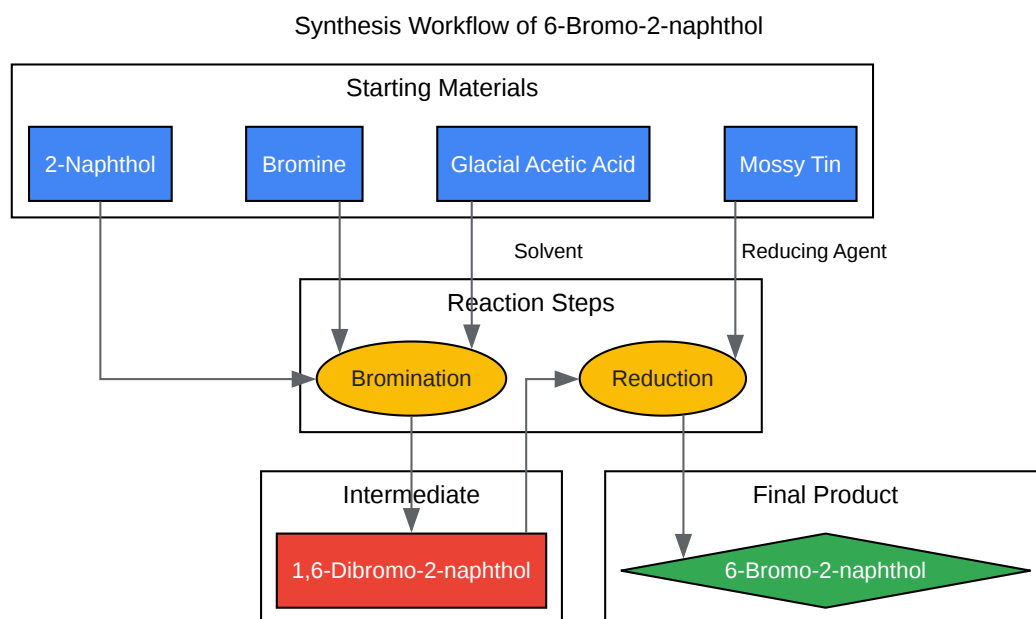
Experimental Protocol: Synthesis from 2-Naphthol

Materials:

- 2-Naphthol
- Glacial Acetic Acid
- Bromine
- Mossy Tin
- Water

Procedure:

- Bromination:
 - In a suitable reaction flask, dissolve 2-naphthol in glacial acetic acid.
 - Slowly add a solution of bromine in glacial acetic acid to the 2-naphthol solution. The reaction is exothermic, and cooling may be necessary.
 - After the addition is complete, heat the mixture to boiling to ensure the completion of the bromination reaction, forming 1,6-dibromo-2-naphthol.
- Reduction:
 - To the hot reaction mixture, cautiously add water.
 - Cool the mixture slightly and add mossy tin in portions. The reaction with tin is vigorous.
 - Reflux the mixture for several hours until the tin has completely reacted. This step reduces the 1,6-dibromo-2-naphthol to **6-Bromo-2-naphthol**.
- Isolation and Purification:
 - After the reduction is complete, cool the reaction mixture. The product will precipitate.
 - Filter the crude product and wash it with cold water.
 - The crude **6-Bromo-2-naphthol** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of acetic acid and water, to yield a pure, crystalline product.



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Synthesis Workflow of **6-Bromo-2-naphthol**

Applications in Drug Development and Research

6-Bromo-2-naphthol serves as a crucial building block in the synthesis of various pharmaceutical compounds and is a subject of interest in medicinal chemistry research.

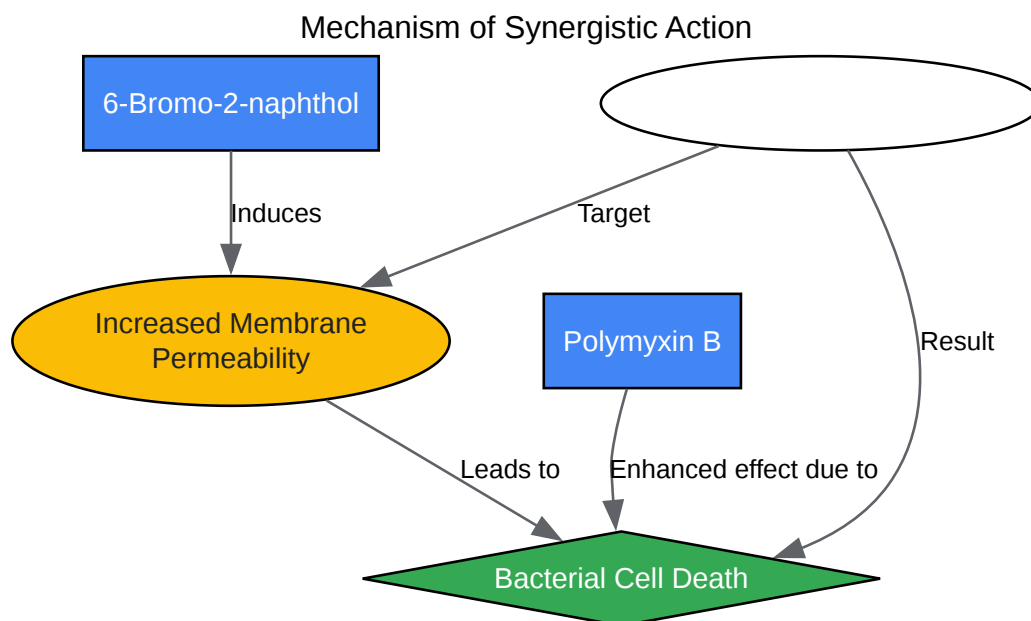
Intermediate for Active Pharmaceutical Ingredients (APIs)

The chemical structure of **6-Bromo-2-naphthol** makes it a versatile precursor for more complex molecules. It is utilized in the synthesis of non-steroidal anti-inflammatory drugs

(NSAIDs) and has been investigated for its potential in developing anticancer agents.[1] Its flavonoid-like structure has led to suggestions of potential steroid hormone activity.[1]

Synergistic Antibacterial Activity

Recent studies have highlighted the potential of **6-Bromo-2-naphthol** in combating multidrug-resistant bacteria. Research has shown that it can act synergistically with antibiotics like polymyxin B against strains of *Acinetobacter baumannii*. [1] The proposed mechanism involves **6-Bromo-2-naphthol** increasing the permeability of the bacterial cell membrane, thereby enhancing the efficacy of the antibiotic.[1]



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Mechanism of Synergistic Action with Polymyxin B

Research Applications

Beyond its role as a synthetic intermediate, **6-Bromo-2-naphthol** is also used in various research applications. It can be used as a probe in real-time polymerase chain reaction (PCR) applications and in the synthesis of fluorescent dyes.[2]

Safety and Handling

6-Bromo-2-naphthol is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should be worn when handling this chemical. It should be handled in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).

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References

- 1. aaep.bocsci.com [aaep.bocsci.com]
- 2. medchemexpress.com [medchemexpress.com]
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